

Personal protective equipment for handling Metergoline-d5

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Compound of Interest

Compound Name: Metergoline-d5

Cat. No.: B15142825

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Essential Safety and Handling Guide for Metergoline-d5

For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and experimental integrity. This guide provides essential, immediate safety and logistical information for the handling of **Metergoline-d5**, a deuterated derivative of Metergoline used as an analytical standard and in drug research and development.^{[1][2]} While a specific Safety Data Sheet (SDS) for **Metergoline-d5** is available upon request from suppliers, this document synthesizes available safety data for Metergoline, which is expected to have a similar hazard profile.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is the first line of defense against potential exposure to **Metergoline-d5**. The following table summarizes the recommended PPE based on the hazard classification of the parent compound, Metergoline.

PPE Category	Item	Specification
Respiratory Protection	Dust Mask	Type N95 (US) or equivalent
Hand Protection	Gloves	Protective gloves
Eye and Face Protection	Eyeshields	Safety glasses with side-shields
Faceshield	Use in addition to eyeshields for splash hazards	
Skin and Body Protection	Lab Coat	Standard laboratory coat

Data sourced from Metergoline safety information, assumed to be applicable to **Metergoline-d5**.

Hazard Identification and Precautionary Measures

Metergoline is classified as harmful if swallowed, in contact with skin, or if inhaled. It is crucial to adhere to the following precautionary measures to minimize risk.

Hazard Statement	Precautionary Statement
H302: Harmful if swallowed	P264: Wash skin thoroughly after handling.
H312: Harmful in contact with skin	P280: Wear protective gloves/protective clothing/eye protection/face protection.
H332: Harmful if inhaled	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	
P302 + P352 + P312: IF ON SKIN: Wash with plenty of water. Call a POISON CENTER/doctor if you feel unwell.	
P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.	

Data sourced from Metergoline safety information, assumed to be applicable to **Metergoline-d5**.

Operational and Disposal Plan

A clear and concise operational and disposal plan is critical for the safe management of **Metergoline-d5** in a laboratory setting.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a tightly sealed container in a refrigerator at 2-8°C.[\[2\]](#)
- Keep away from sources of ignition.[\[3\]](#)

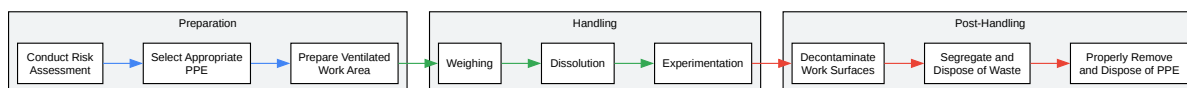
Handling and Use:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generating dust.
- Take precautionary measures against static discharge.[3]
- Avoid prolonged or repeated exposure.[3]

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not allow the substance to enter sewers or surface/ground water.[3]
- Contaminated packaging should be treated as the substance itself.

The following diagram illustrates the logical workflow for the safe handling of **Metergoline-d5**.



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Metergoline-d5 Safe Handling Workflow

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